

# Essential Safety and Logistical Guidance for Handling 2-Bromo-5-nitroaniline

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## Compound of Interest

Compound Name: 2-Bromo-5-nitroaniline

Cat. No.: B076971

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This document provides immediate, essential safety protocols and logistical plans for the handling and disposal of **2-Bromo-5-nitroaniline**. Adherence to these guidelines is critical for ensuring laboratory safety and regulatory compliance.

## Health Hazard Summary

**2-Bromo-5-nitroaniline** is a hazardous substance that requires careful handling. It is harmful if swallowed, comes into contact with the skin, or is inhaled.[1][2] It is also known to cause skin and serious eye irritation.[1][2][3]

## Quantitative Safety Data

For quick reference, the following table summarizes the key safety and physical properties of **2-Bromo-5-nitroaniline**.

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>5</sub> BrN <sub>2</sub> O <sub>2</sub>
Molecular Weight	217.02 g/mol <a href="#">[1]</a>
GHS Hazard Class	Acute Toxicity (Oral, Dermal, Inhalation), Skin Irritation, Eye Irritation <a href="#">[1]</a> <a href="#">[2]</a>
Signal Word	Warning <a href="#">[1]</a> <a href="#">[3]</a>
Hazard Statements	H302, H312, H332, H315, H319 <a href="#">[1]</a> <a href="#">[2]</a>
UN Number	2811 <a href="#">[4]</a>

## Operational and Disposal Plan

A systematic approach to handling and disposing of **2-Bromo-5-nitroaniline** is crucial to minimize risk.

### Pre-Operational Checklist

- Risk Assessment: Conduct a thorough risk assessment for the planned experiment, identifying potential hazards and exposure scenarios.
- Fume Hood: Ensure a certified chemical fume hood is available and functioning correctly. All handling of **2-Bromo-5-nitroaniline** should be performed within the fume hood.
- PPE Availability: Verify that all required Personal Protective Equipment (PPE) is available in the correct sizes and is in good condition.
- Emergency Equipment: Confirm the location and functionality of the nearest safety shower and eyewash station.
- Spill Kit: Ensure a spill kit appropriate for solid chemical spills is readily accessible.
- Waste Container: Prepare a designated, labeled hazardous waste container for **2-Bromo-5-nitroaniline** waste.

## Step-by-Step Handling Protocol

- Donning PPE: Before entering the designated handling area, put on the following PPE:
  - Gloves: Wear appropriate protective gloves.[4] Inspect for any signs of damage before use.
  - Eye Protection: Chemical safety goggles or a face shield are mandatory.[5]
  - Lab Coat: A flame-resistant lab coat should be worn and fully buttoned.
  - Respiratory Protection: If there is a risk of dust formation or inhalation, use a NIOSH-approved respirator.[4][6]
- Chemical Handling:
  - Work exclusively within a designated and operational chemical fume hood.[6]
  - Avoid generating dust when handling the solid chemical.[5][7]
  - Use a spatula or other appropriate tools for transferring the chemical.
  - Keep the container tightly closed when not in use.[4][8]
- Post-Handling:
  - Thoroughly wash hands and any exposed skin with soap and water after handling.[4][8]
  - Decontaminate all surfaces and equipment used.
  - Carefully remove PPE, avoiding self-contamination.

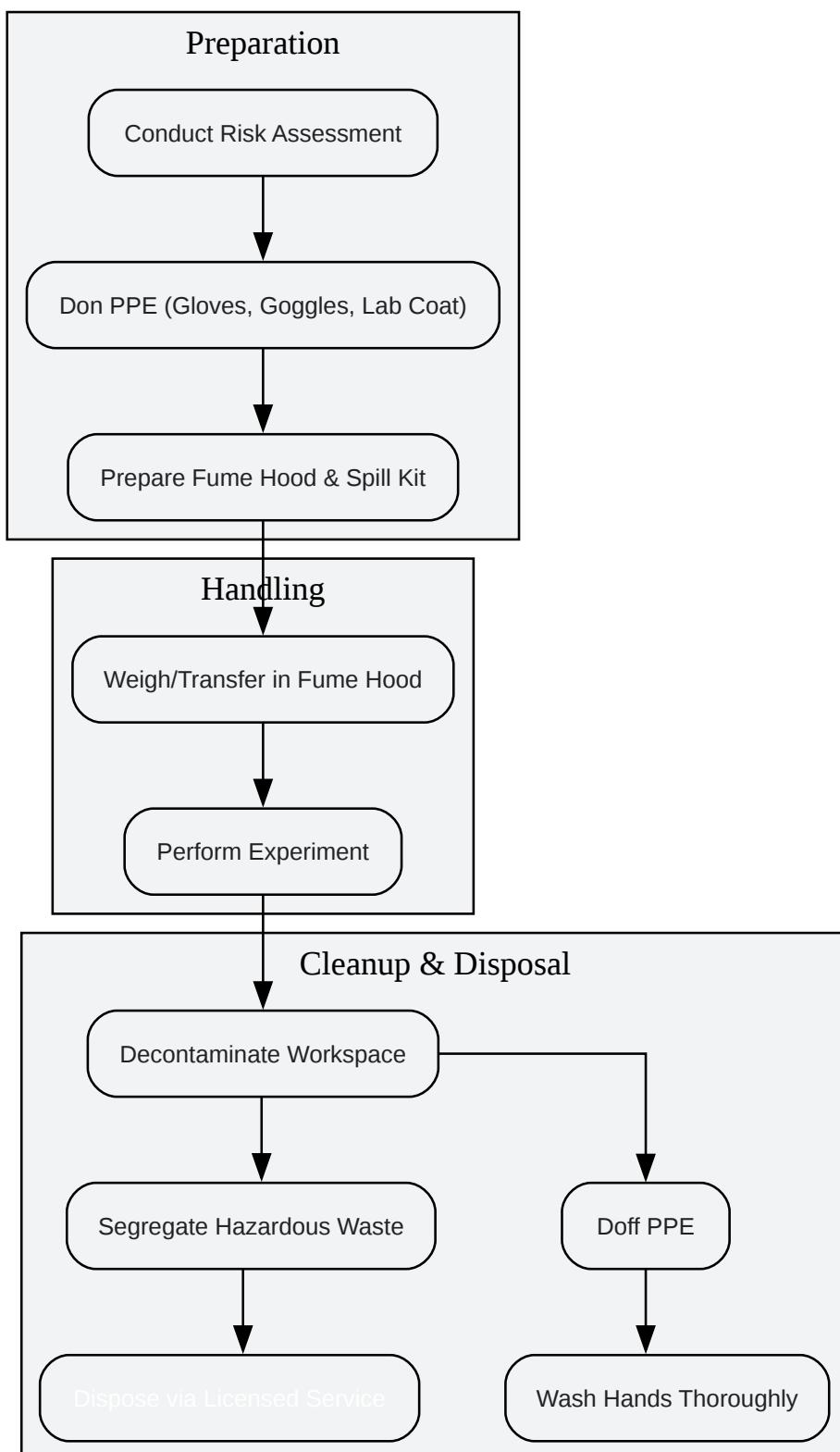
## Disposal Plan

- Waste Segregation:
  - All solid waste contaminated with **2-Bromo-5-nitroaniline** (e.g., weighing paper, contaminated gloves, and paper towels) must be placed in the designated hazardous waste container.

- Unused or surplus **2-Bromo-5-nitroaniline** should also be disposed of as hazardous waste.
- Container Management:
  - Keep the hazardous waste container securely closed when not in use.
  - Ensure the waste container is clearly labeled with "Hazardous Waste" and the chemical name.
- Final Disposal:
  - Dispose of the hazardous waste through your institution's licensed waste disposal service.  
[3][5] Do not dispose of **2-Bromo-5-nitroaniline** down the drain or in regular trash.[5]

## Experimental Workflow Diagram

The following diagram illustrates the logical flow for safely handling **2-Bromo-5-nitroaniline** from preparation to disposal.

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Caption: Workflow for Safe Handling of **2-Bromo-5-nitroaniline**.

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## References

- 1. 2-Bromo-5-nitroaniline | C6H5BrN2O2 | CID 82607 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 2. 5-Bromo-2-nitroaniline | C6H5BrN2O2 | CID 5314766 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 3. XiXisys | GHS 11 (Rev.11) SDS Word 下载 CAS: 10403-47-1 Name: 2-bromo-5-nitroaniline [xixisys.com]
- 4. 2-Bromo-5-nitroaniline(10403-47-1)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 5. cdhfinechemical.com [cdhfinechemical.com]
- 6. fishersci.com [fishersci.com]
- 7. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 8. chemicalbook.com [chemicalbook.com]
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